Safety and handling guidelines for Meturin

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Compound of Interest	
Compound Name:	Meturin
Cat. No.:	B1199309

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An In-depth Technical Guide to **Meturin**: Safety and Handling

Disclaimer: The information available on "**Meturin**" indicates that it is a herbicide and not a compound under development for therapeutic use. The following guide is based on limited publicly available data and is intended for researchers and scientists. Professionals in drug development should note the absence of pharmacological and clinical data.

Chemical Identity

Meturin is a chemical compound identified by the CAS Number 6263-38-3[1]. It is classified as a phenylurea herbicide[2][3][4].

Safety and Toxicology

The primary toxicological information available for **Meturin** pertains to its use as a pesticide. It is important to handle this compound with appropriate safety precautions in a laboratory or agricultural setting.

Acute Toxicity Data

Quantitative structure-activity relationship (QSAR) modeling datasets include acute toxicity values for **Meturin**, which are summarized below. These values are crucial for assessing the potential ecological risk of the chemical[5][6].

Descriptor	Value	Source
MW	2.16E+04	ECOTOX[5][6]
SpMax1_Bhe	2.74E+00	ECOTOX[5][6]
SM1_Bhe	3.88E+00	ECOTOX[5][6]
H-050	1.11E+00	ECOTOX[5][6]
GATS1p	3.17E+00	ECOTOX[5][6]

Reproductive and Teratogenic Effects

Studies on rats have indicated potential reproductive and teratogenic effects. Specifically, **Meturin** has been associated with sperm abnormalities and has been shown to be teratogenic, causing increased resorptions and intrauterine growth retardation[7].

Environmental Impact

Meturin can affect the biological activity of soil. Studies have shown that it can reduce the numbers of fungi, heterotrophic bacteria, and other microorganisms in both sandy and loamy soils. It has also been observed to reduce invertase and protease activity while intensifying urease activity[8].

Mechanism of Action

As a phenylurea herbicide, the primary mechanism of action for **Meturin** is the inhibition of photosynthesis[2]. There is no available information on its mechanism of action in mammalian systems from a pharmacological perspective.

Handling and Safety Precautions

Given its classification as a herbicide and the available toxicity data, the following general safety and handling guidelines should be followed. Specific handling protocols would typically be detailed in a substance-specific Safety Data Sheet (SDS), which was not available in the search results.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety glasses, and a lab coat when handling **Meturin**.

- Ventilation: Work in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials.

- Disposal: Dispose of **Meturin** and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste.

Gaps in a Drug Development Context

It is critical for the target audience to understand that there is a significant lack of information necessary to evaluate **Meturin** as a potential therapeutic agent. The following are key areas where data is absent:

- Pharmacodynamics and Pharmacokinetics: No data is available on the absorption, distribution, metabolism, and excretion (ADME) of **Meturin** in animal models relevant to drug development.

- Signaling Pathways: There is no information on the molecular targets or signaling pathways that **Meturin** may modulate in mammalian cells.

- Clinical Trials: **Meturin** has not been the subject of any clinical trials for therapeutic use.

- Detailed Experimental Protocols: Specific protocols for the synthesis, purification, and analytical characterization of **Meturin** for pharmaceutical-grade quality are not available in the public domain.

Due to the lack of information on signaling pathways or complex experimental workflows relevant to drug development, no visualizations could be generated.

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